

Personal protective equipment for handling 6-Hydroxynicotinonitrile

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Compound of Interest

Compound Name: 6-Hydroxynicotinonitrile

Cat. No.: B3416829

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Essential Safety and Handling Guide for 6-Hydroxynicotinonitrile

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **6-Hydroxynicotinonitrile** (CAS No. 95891-30-8). As a Senior Application Scientist, this document is structured to deliver not just procedural steps, but the scientific reasoning behind them, ensuring a culture of safety and excellence in your laboratory.

Hazard Analysis and Core Properties

6-Hydroxynicotinonitrile is a heterocyclic organic compound featuring a pyridine ring substituted with hydroxyl and nitrile functional groups.^[1] This structure dictates its reactivity and potential hazards. It is a white to yellow solid at room temperature.

A thorough understanding of its hazard profile is the foundation of safe handling.

Property	Value/Information	Source(s)
Molecular Formula	C6H4N2O	[1] [2]
Molecular Weight	120.11 g/mol	[1] [2]
Appearance	White to yellow solid	
GHS Hazard Statements	H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H332: Harmful if inhaled H335: May cause respiratory irritation	
GHS Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray P280: Wear protective gloves/protective clothing/eye protection/face protection P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[2]

Personal Protective Equipment (PPE): Your First Line of Defense

The selection of appropriate PPE is non-negotiable. The causality behind these choices is rooted in preventing exposure through all potential routes: inhalation, dermal contact, and ocular contact.

Hand Protection

- **Glove Type:** Nitrile gloves are the standard for handling chemicals of this nature due to their broad resistance to a variety of chemicals, including acids, oils, and solvents.[\[3\]](#)[\[4\]](#) They also

offer good puncture resistance.[5]

- **Glove Thickness:** For incidental contact, a standard disposable nitrile glove (4-6 mil) is generally sufficient. For prolonged handling or in the event of a spill, heavier-duty nitrile gloves (8-12 mil) are recommended.[3]
- **Inspection and Replacement:** Always inspect gloves for tears or punctures before use. If contact with **6-Hydroxynicotinonitrile** occurs, remove and replace the gloves immediately. Never reuse disposable gloves.[6]

Eye and Face Protection

- **Standard Operations:** Chemical safety goggles with side shields are mandatory to protect against splashes.
- **High-Risk Operations:** When there is a significant risk of splashing or aerosol generation, a face shield should be worn in addition to safety goggles.

Body Protection

- A standard, fully-buttoned laboratory coat should be worn to protect against skin contact.

Respiratory Protection

- All handling of **6-Hydroxynicotinonitrile** powder should be conducted within a certified chemical fume hood to minimize the risk of inhalation.

Operational Plan: From Receipt to Use

A systematic approach to handling ensures safety at every stage.

Receiving and Storage

- **Storage Conditions:** Store **6-Hydroxynicotinonitrile** in a tightly sealed container in a cool, dry, and well-ventilated area.[7] Keep it away from incompatible materials, such as strong oxidizing agents.[8]
- **Labeling:** Ensure all containers are clearly labeled with the full chemical name and associated hazards.

Handling Procedures

- Preparation: Before handling, ensure the chemical fume hood is functioning correctly and the work area is clean and uncluttered. Have a spill kit readily accessible.
- Weighing and Transfer:
 - Perform all weighing and transfers of the solid material within a chemical fume hood to prevent inhalation of dust.
 - Use appropriate tools (e.g., spatulas) to handle the powder. Avoid creating dust.
- In Solution: When working with solutions of **6-Hydroxynicotinonitrile**, be mindful of the solvent's hazards in addition to the compound itself.

Emergency Procedures: Preparedness is Key

Accidents can happen. A clear and practiced emergency plan is crucial.

In Case of Exposure

- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.[\[9\]](#) Seek immediate medical attention.[\[10\]](#)
- Skin Contact: Promptly wash the affected area with soap and plenty of water.[\[11\]](#) Remove any contaminated clothing. If irritation persists, seek medical attention.[\[12\]](#)
- Inhalation: Move the affected person to fresh air at once. If breathing is difficult or has stopped, administer artificial respiration and seek immediate medical attention.[\[11\]](#)
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[\[8\]](#)

Spill Response

- Evacuate and Alert: Evacuate the immediate area and alert nearby personnel.
- Control Ignition Sources: If the situation involves flammable solvents, eliminate all potential ignition sources.

- Containment: For small spills, use a non-combustible absorbent material like sand or vermiculite to contain the spill.[12]
- Cleanup:
 - Wearing appropriate PPE, carefully sweep or scoop up the absorbed material.
 - Place the waste into a clearly labeled, sealed container for hazardous waste disposal.
- Decontamination: Clean the spill area with a suitable solvent, followed by soap and water. All cleaning materials should be disposed of as hazardous waste.

Disposal Plan: Responsible Stewardship

Proper disposal is a critical final step to protect both personnel and the environment.

Waste Segregation and Collection

- Solid Waste: Collect all solid **6-Hydroxynicotinonitrile** waste, including contaminated weigh boats and spatulas, in a designated hazardous waste container.
- Contaminated Materials: Any disposable items that have come into contact with the chemical, such as gloves, absorbent pads, and paper towels, must be disposed of as hazardous waste.
- Solutions: Liquid waste containing **6-Hydroxynicotinonitrile** should be collected in a separate, clearly labeled hazardous waste container. Do not pour down the drain.

Final Disposal

- All waste containing **6-Hydroxynicotinonitrile** is considered hazardous waste.
- The recommended method of disposal for pyridine-based compounds is incineration at a licensed hazardous waste facility.[13][14]
- Contact your institution's Environmental Health and Safety (EHS) department to arrange for proper disposal in accordance with all local, state, and federal regulations.

Workflow Visualization

The following diagram illustrates the key decision points and actions for the safe handling and disposal of **6-Hydroxynicotinonitrile**.

Caption: Workflow for Safe Handling of **6-Hydroxynicotinonitrile**.

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